

Comparative Guide: IR Spectroscopy

Characterization of 2-Amino-N,N-diethyl-3-methylbenzamide

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Compound of Interest

Compound Name: 2-Amino-N,N-diethyl-3-methylbenzamide

CAS No.: 926250-76-2

Cat. No.: B3009091

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Executive Summary

This guide provides a technical framework for the characterization of **2-Amino-N,N-diethyl-3-methylbenzamide**, a structural analog of the common insect repellent DEET (N,N-diethyl-3-methylbenzamide).^[1]

Unlike DEET, this compound incorporates a primary amine at the ortho position. This structural modification introduces specific vibrational modes—most notably intramolecular hydrogen bonding—that serve as critical spectral fingerprints. This guide objectively compares the infrared (IR) spectral features of the target compound against its metabolic precursor (2-amino-3-methylbenzoic acid) and its structural analog (DEET) to ensure precise identification.^[1]

Comparative Spectral Analysis

The following table contrasts the target compound with its closest chemical relatives. Use this data to validate successful synthesis and purity.

Table 1: Diagnostic Peak Comparison

Functional Group	Mode	Target Compound (2-Amino-N,N-diethyl-3-methylbenzamide)	Alternative 1: DEET (N,N-diethyl-3-methylbenzamide)	Alternative 2: Precursor (2-Amino-3-methylbenzoic Acid)
Primary Amine (-NH ₂)	Stretching	3450 & 3350 cm ⁻¹ (Doublet)Key Differentiator	Absent	3400-3300 cm ⁻¹ (Often obscured by OH)
Hydroxyl (-OH)	Stretching	Absent	Absent	2500–3300 cm ⁻¹ (Broad)Diagnostic of Acid
Amide I (C=O)	Stretching	1625–1630 cm ⁻¹ Red-shifted via H-bond	1628–1635 cm ⁻¹	Absent (Acid C=O is ~1680 cm ⁻¹)
Amide II (N-H)	Bending	~1615 cm ⁻¹ (Scissoring overlap)	Absent (Tertiary Amide)	~1600 cm ⁻¹
Aliphatic C-H	Stretching	2970, 2930 cm ⁻¹ (Ethyl/Methyl)	2973, 2933 cm ⁻¹	Weak/Broad
C-N	Stretching	~1260 cm ⁻¹ (Amide)	~1260 cm ⁻¹	~1250 cm ⁻¹

Detailed Peak Assignment & Mechanistic Insights

The "Ortho-Effect" and Intramolecular Hydrogen Bonding

The defining feature of **2-Amino-N,N-diethyl-3-methylbenzamide** is the interaction between the ortho-amino group and the amide carbonyl.[1]

- Mechanism: The amino hydrogen (H-donor) forms a stable 6-membered pseudo-ring with the amide oxygen (H-acceptor).[\[1\]](#)
- Spectral Consequence:
 - C=O Red Shift: The hydrogen bond weakens the C=O double bond character, shifting the absorption to a lower wavenumber ($\sim 1625\text{ cm}^{-1}$) compared to non-bonded analogs.
 - N-H Stabilization: The amino doublet is sharper and more defined than in non-bonded primary amines.

Region-by-Region Analysis[\[1\]](#)

Region A: High Frequency ($3500 - 2800\text{ cm}^{-1}$)

- 3450 cm^{-1} (Asymmetric) & 3350 cm^{-1} (Symmetric): These sharp peaks confirm the presence of the primary amine (NH_2). If these are missing, you likely have DEET.[\[1\]](#)
- $2970\text{--}2870\text{ cm}^{-1}$: A cluster of peaks representing the C-H stretches of the N,N-diethyl chains and the aromatic methyl group.

Region B: The Double Bond Region ($1700 - 1500\text{ cm}^{-1}$)

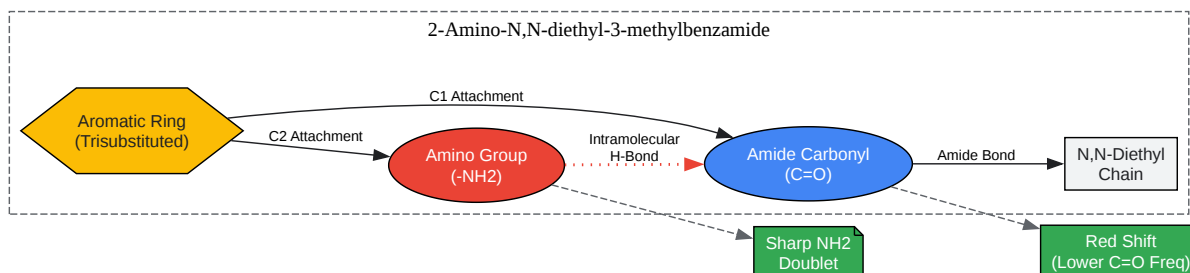
- $1625\text{--}1630\text{ cm}^{-1}$ (Amide I): The strongest peak in the spectrum. It represents the Carbonyl (C=O) stretch.
- $1615\text{--}1590\text{ cm}^{-1}$ (Aromatic C=C & NH_2 Scissoring): A complex set of overlapping bands. The NH_2 scissoring vibration typically appears as a shoulder on the Amide I band.

Region C: Fingerprint Region ($< 1500\text{ cm}^{-1}$)

- $\sim 1260\text{ cm}^{-1}$: C-N stretching of the amide bond.
- $\sim 750\text{--}800\text{ cm}^{-1}$: C-H out-of-plane bending, indicative of the 1,2,3-trisubstituted benzene ring pattern.[\[1\]](#)

Visualization of Molecular Interactions[\[2\]](#)

The following diagram illustrates the intramolecular hydrogen bonding network that defines the spectral properties of the target compound.



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Caption: Structural logic showing the intramolecular hydrogen bond (red dotted line) responsible for the specific IR shifts observed in the target compound.

Experimental Protocol: ATR-FTIR Characterization

To ensure reproducibility and minimize sampling errors (e.g., moisture interference), follow this self-validating protocol.

Methodology: Attenuated Total Reflectance (ATR)

Why ATR? It requires no sample preparation (avoiding KBr moisture contamination) and allows for easy recovery of the sample.

Step-by-Step Workflow

- System Blanking:
 - Clean crystal with isopropanol.
 - Collect background spectrum (air) with 32 scans at 4 cm⁻¹ resolution.
 - Validation: Ensure background is flat; CO₂ peaks at 2350 cm⁻¹ should be minimized.
- Sample Application:

- Place 5–10 mg of solid/oil target compound on the diamond crystal.
- Apply pressure using the anvil until the force gauge reaches the optimal zone (typically 80–100 N).
- Why: Inconsistent pressure alters peak intensity ratios.
- Data Acquisition:
 - Scan Range: 4000 – 600 cm^{-1} .[\[1\]](#)
 - Scans: 32 (Routine) or 64 (High Precision).
 - Resolution: 4 cm^{-1} .[\[1\]](#)
- Post-Run Processing:
 - Apply ATR Correction (if quantitative comparison to transmission libraries is needed).
 - Baseline correct only if significant drift is observed.
- Clean-Up:
 - Wipe with ethanol/isopropanol.
 - Validation: Run a quick scan to ensure no residue remains (peaks should be < 0.005 Abs).

References

- Synthesis and Characterization of DEET Derivatives
 - Title: Synthesis of N,N-diethyl-3-methylbenzamide (DEET)
 - Source: MDPI Molbank / ResearchG
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- Ortho-Amino Benzamide Spectral Data
 - Title: Spectroscopic, DFT, and XRD Studies of Hydrogen Bonds in N-Unsubstituted 2-Aminobenzamides.

- Source: N
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- IR Spectrum of 2-Amino-N-methylbenzamide (Analog)
 - Title: 2-Amino-N-methylbenzamide Infrared Spectrum.[1][4][5]
 - Source: NIST Chemistry WebBook.[4][5]
 - URL:[[Link](#)]
- General IR Absorption Table
 - Title: Table of Characteristic IR Absorptions.
 - Source: UCLA Chemistry & Biochemistry.
 - URL:[[Link](#)]

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